

3-Chloro-4-(cyclopropyloxy)-5-nitropyridine chemical data

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Compound of Interest

Compound Name: 3-Chloro-4-cyclopropoxy-5-nitropyridine

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An In-Depth Technical Guide to 3-Chloro-4-(cyclopropyloxy)-5-nitropyridine

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Executive Summary

This technical guide provides a comprehensive overview of 3-Chloro-4-(cyclopropyloxy)-5-nitropyridine, a specialized heterocyclic compound of significant interest to researchers in medicinal chemistry and drug development. While this specific isomer is not a widely cataloged, off-the-shelf reagent, its synthesis and properties can be confidently extrapolated from well-established principles of organic chemistry and data from closely related analogues. This document details its core chemical data, a robust and logical synthetic pathway, predicted physicochemical and spectroscopic properties, expected chemical reactivity, and critical safety and handling protocols. The guide is structured to provide both foundational knowledge and practical insights for its application as a versatile building block in the synthesis of complex molecular architectures. The incorporation of a cyclopropyl moiety—a privileged structural motif in modern pharmaceuticals—onto an activated nitropyridine scaffold marks it as a compound

with considerable potential for creating novel chemical entities with optimized metabolic stability and biological activity.^{[1][2]}

Core Chemical Identity and Properties

The structural architecture of 3-Chloro-4-(cyclopropyloxy)-5-nitropyridine is defined by a pyridine ring substituted with three key functional groups that dictate its reactivity and potential applications. The electron-withdrawing nitro group, positioned meta to the ring nitrogen and para to the chloro group, strongly activates the ring for nucleophilic aromatic substitution (S_NAr).^{[3][4]}

Structural and Physicochemical Data

Quantitative data for this specific isomer is not widely published. The following table summarizes its core identifiers and predicted properties based on its chemical structure and data from analogous compounds, such as isomers and precursors.^[5]

Property	Value / Description	Source / Rationale
IUPAC Name	3-Chloro-4-(cyclopropyloxy)-5-nitropyridine	Structure-based
Molecular Formula	C ₈ H ₇ ClN ₂ O ₃	Elemental Composition
Molecular Weight	214.61 g/mol	Calculated
CAS Number	Not cataloged. Precursor: 31872-64-7	Inferred from Databases[6]
Appearance	Predicted: Off-white to yellow crystalline solid	Analogy to nitropyridine derivatives[7]
Solubility	Predicted: Soluble in polar organic solvents (DMSO, DMF, Acetone); limited solubility in water.	General solubility of similar organics
Melting Point	Predicted: > 50 °C	Analogy to substituted nitropyridines
Storage	Store in a cool, dry, well-ventilated area under an inert atmosphere.	Standard for reactive intermediates[5]

Predicted Spectroscopic Data

Spectroscopic analysis is essential for the verification of the compound's identity post-synthesis. Below are the predicted key features for standard analytical techniques.

Technique	Predicted Key Features and Observations
^1H NMR	- Pyridine Protons: Two singlets or narrow doublets in the aromatic region (δ 8.5-9.5 ppm). - Cyclopropyloxy Proton (CH): One multiplet (methine) around δ 4.0-4.5 ppm. - Cyclopropyl Protons (CH_2): Two multiplets in the upfield region (δ 0.8-1.5 ppm).
^{13}C NMR	- Aromatic Carbons: 5 distinct signals in the δ 110-160 ppm range. - Cyclopropyloxy Carbon (CH): Signal around δ 60-70 ppm. - Cyclopropyl Carbons (CH_2): Signals in the upfield region (δ 5-15 ppm).
Infrared (IR)	- Asymmetric NO_2 Stretch: $\sim 1520\text{-}1560\text{ cm}^{-1}$ - Symmetric NO_2 Stretch: $\sim 1340\text{-}1360\text{ cm}^{-1}$ - Ar-O-C (Ether) Stretch: $\sim 1200\text{-}1250\text{ cm}^{-1}$ - C-Cl Stretch: $\sim 700\text{-}800\text{ cm}^{-1}$
Mass Spec (MS)	- Molecular Ion (M^+): Expected at m/z 214 and 216 in an approximate 3:1 ratio due to the ^{35}Cl and ^{37}Cl isotopes.

Synthesis and Mechanistic Rationale

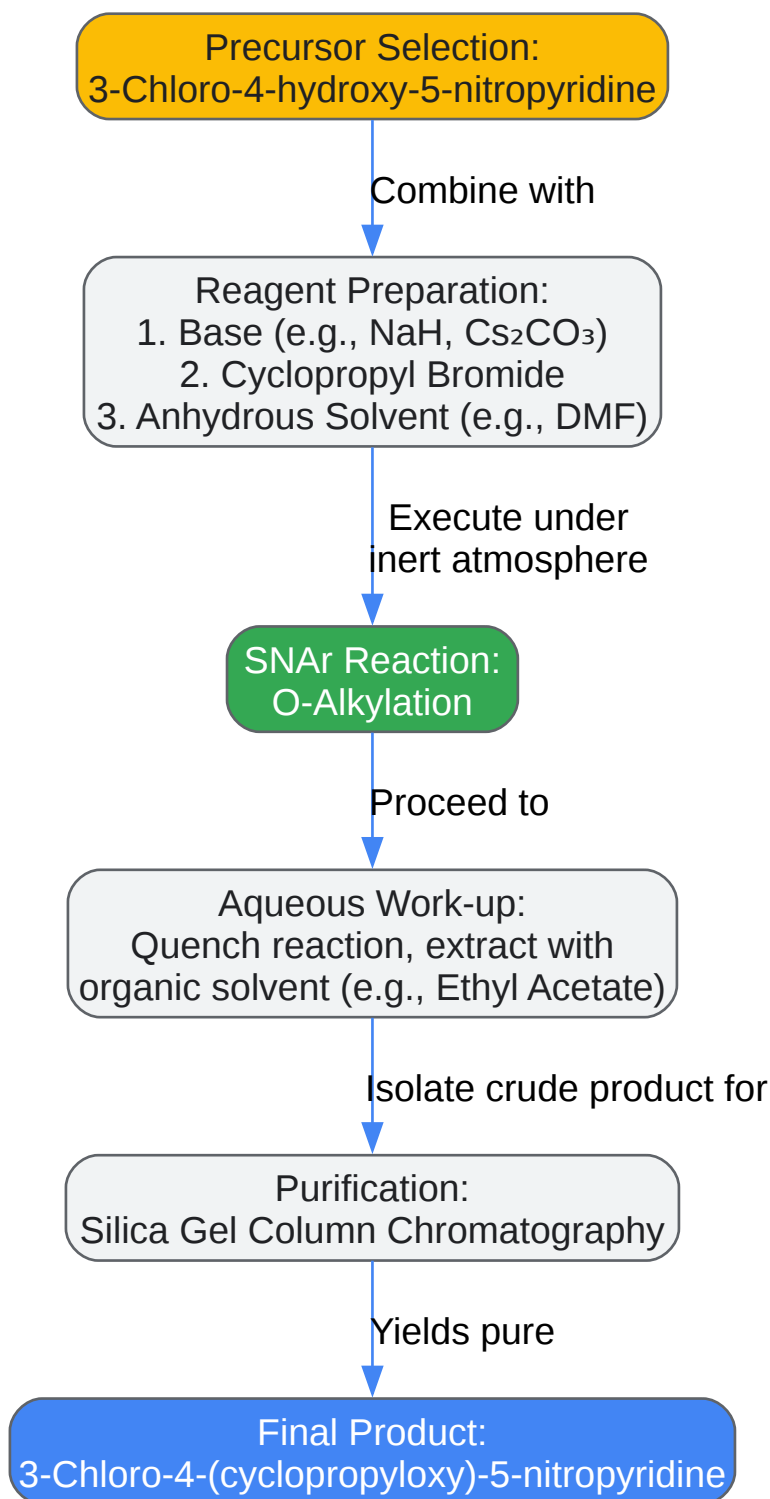
The most logical and efficient synthesis of 3-Chloro-4-(cyclopropyloxy)-5-nitropyridine is achieved via a nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$) reaction. The strategy hinges on the displacement of a suitable leaving group at the C4 position of the pyridine ring by a cyclopropoxide nucleophile.

Causality of Synthetic Design

The pyridine ring is inherently electron-deficient. The addition of a strongly electron-withdrawing nitro group at the 5-position further depletes the electron density of the ring, making it highly susceptible to attack by nucleophiles.^{[3][4]} The activation is most pronounced at the positions ortho and para to the nitro group (C4 and C6). Consequently, a leaving group at the C4 position is readily displaced. This high regioselectivity is driven by the ability of the nitro group to

stabilize the negative charge of the intermediate Meisenheimer complex through resonance.[8]
[9]

The proposed synthesis starts from the commercially available precursor 3-Chloro-4-hydroxy-5-nitropyridine (CAS 31872-64-7).[6] This precursor is then O-alkylated using a suitable cyclopropyl electrophile.



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Caption: Proposed workflow for the synthesis of the target compound.

Step-by-Step Experimental Protocol

This protocol describes the O-alkylation of 3-Chloro-4-hydroxy-5-nitropyridine. Caution: This reaction should be performed by trained personnel in a well-ventilated chemical fume hood using appropriate personal protective equipment (PPE).

- Preparation:
 - To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and nitrogen inlet, add 3-Chloro-4-hydroxy-5-nitropyridine (1.0 eq).
 - Add anhydrous dimethylformamide (DMF) to create a 0.5 M solution.
 - Stir the mixture under a nitrogen atmosphere until the starting material is fully dissolved.
- Deprotonation:
 - Cool the solution to 0 °C using an ice bath.
 - Slowly add a strong base, such as sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) or cesium carbonate (Cs₂CO₃, 1.5 eq), in portions.
 - Rationale: The base deprotonates the hydroxyl group to form the more nucleophilic alkoxide. Cs₂CO₃ is often an excellent choice for O-alkylation as it is less hazardous than NaH and often gives high yields.[\[10\]](#)
 - Allow the mixture to stir at 0 °C for 30 minutes.
- Alkylation:
 - Add cyclopropyl bromide (1.5 eq) to the reaction mixture dropwise via a syringe.
 - Allow the reaction to slowly warm to room temperature and then heat to 60-80 °C.
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) until consumption of the starting material is observed (typically 4-12 hours).
- Work-up and Purification:

- Once the reaction is complete, cool the mixture to room temperature and cautiously quench by slowly adding saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and extract three times with ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purify the resulting crude residue by flash column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to yield the pure 3-Chloro-4-(cyclopropyloxy)-5-nitropyridine.

Chemical Reactivity and Applications in Drug Discovery

The title compound is not an end-product but a strategic intermediate. Its value lies in the orthogonal reactivity of its functional groups, allowing for sequential chemical modifications.

Key Reaction Pathways

- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amine using various standard conditions (e.g., SnCl_2 , $\text{H}_2/\text{Pd-C}$, or sodium dithionite). This transformation is fundamental in drug development, as the resulting amino group serves as a handle for amide bond formation, reductive amination, or diazotization, enabling the introduction of diverse substituents.
- **Substitution of the C3-Chloro Group:** While less reactive than the C4 position, the remaining chloro group can be displaced by nucleophiles under more forcing conditions (higher temperatures or stronger nucleophiles). This allows for the late-stage introduction of another point of diversity.
- **Vicarious Nucleophilic Substitution (VNS):** The electron-deficient ring is susceptible to VNS reactions, allowing for the direct C-H functionalization at the C2 or C6 positions with certain carbon nucleophiles, further expanding synthetic possibilities.^{[11][12]}

Caption: Key reactive pathways of the title compound.

Role in Medicinal Chemistry

The cyclopropyl group is a highly sought-after motif in drug design. Its incorporation is a strategic choice to address several key aspects of drug development:[1][2]

- **Metabolic Stability:** The C-H bonds of a cyclopropyl ring are stronger than those in aliphatic chains, making it resistant to oxidative metabolism by cytochrome P450 enzymes. Replacing a metabolically labile group (like an isopropyl or tert-butyl group) with a cyclopropyl ether can significantly increase a drug's half-life.[1]
- **Enhanced Potency:** The rigid nature of the cyclopropyl ring can lock a molecule into its bioactive conformation, reducing the entropic penalty of binding to a biological target and thus increasing potency.[1]
- **Modulation of Physicochemical Properties:** The cyclopropyl group acts as a "lipophilic hydrogen bond donor" and can fine-tune a compound's solubility, lipophilicity (logP), and pKa, which are critical for its ADME (Absorption, Distribution, Metabolism, and Excretion) profile.[1]

This scaffold is therefore an excellent starting point for building libraries of compounds for screening against various biological targets, particularly protein kinases, where substituted pyridine cores are common.

Environmental, Health, and Safety (EHS) Information

No specific safety data sheet (SDS) exists for 3-Chloro-4-(cyclopropyloxy)-5-nitropyridine. The following information is inferred from the known hazards of structurally related chloronitropyridines.[13][14][15][16]

GHS Hazard Classification (Predicted)

- Pictograms:
 - GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:

- H302: Harmful if swallowed.[13][14][16]
- H315: Causes skin irritation.[13][14][16]
- H319: Causes serious eye irritation.[13][14][16]
- H335: May cause respiratory irritation.[13][16]

Safe Handling and Personal Protective Equipment (PPE)

- Engineering Controls: All manipulations should be carried out in a certified chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[14]
 - Skin Protection: Wear nitrile or neoprene gloves. A lab coat is mandatory. Ensure no skin is exposed.[14]
 - Respiratory Protection: If handling as a powder outside of a fume hood (not recommended), a NIOSH-approved respirator with an organic vapor/particulate filter is required.
- First Aid Measures:
 - If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor immediately.[14]
 - If on Skin: Immediately remove contaminated clothing. Wash with plenty of soap and water. Seek medical attention if irritation persists.[14]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[14]
 - If Inhaled: Move person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[14]

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